

Technical Guide: Operational Handling and Storage of 5-Fluoro-2-nitrophenol

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Compound of Interest

Compound Name: 5-Fluoro-2-nitrophenol

CAS No.: 446-36-6

Cat. No.: B146956

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Executive Summary

5-Fluoro-2-nitrophenol (CAS: 446-36-6) is a critical pharmacophore intermediate used in the synthesis of herbicides (e.g., Flumioxazin) and antitumor antibiotics (e.g., CC-1065 analogs).[1][2][3][4] While structurally simple, this compound presents a unique operational challenge: its melting point lies dangerously close to ambient laboratory temperatures (34–37 °C).[1][4]

This physical characteristic creates a "phase-state ambiguity" where the reagent can transition between a sticky solid and a viscous liquid during standard handling, leading to inaccurate weighing, contamination, and increased exposure risks.[1][4] This guide moves beyond standard SDS recommendations to provide a protocol specifically designed to manage this phase transition and the compound's oxidative sensitivity.

Physicochemical Profile & Hazard Analysis

Critical Data Table

Property	Value	Operational Implication
CAS Number	446-36-6	Unique Identifier
Molecular Formula	C ₆ H ₄ FNO ₃	MW: 157.10 g/mol
Melting Point	34–37 °C	CRITICAL: Will melt in warm hands or hot labs.[1][4]
Boiling Point	~260 °C	Low volatility, but thermal decomposition risk.[4]
pKa (Predicted)	~6.18	Weakly acidic; forms salts with bases.[1][4]
Appearance	Yellow crystalline solid	Oxidizes to brown/orange upon air exposure.[4]
Solubility	Ethanol, Chloroform, Ether	Poor water solubility; use organic solvents for cleaning. [4]

The "Yellow Staining" Hazard

Like many nitrophenols, **5-Fluoro-2-nitrophenol** causes immediate, persistent yellow staining of proteins (skin/keratin) upon contact.[1][4] This is not merely cosmetic; it indicates a chemical reaction similar to the xanthoproteic reaction.[4]

- Mechanism: The nitro group facilitates electrophilic aromatic substitution on skin proteins.[4]
- Prevention: Standard nitrile gloves are often insufficient for prolonged contact with nitrophenol solutions.[4] Double-gloving or using Silver Shield/Laminate gloves is recommended for bulk handling.[1][4]

Storage Architecture: The "Cold Chain" Logic

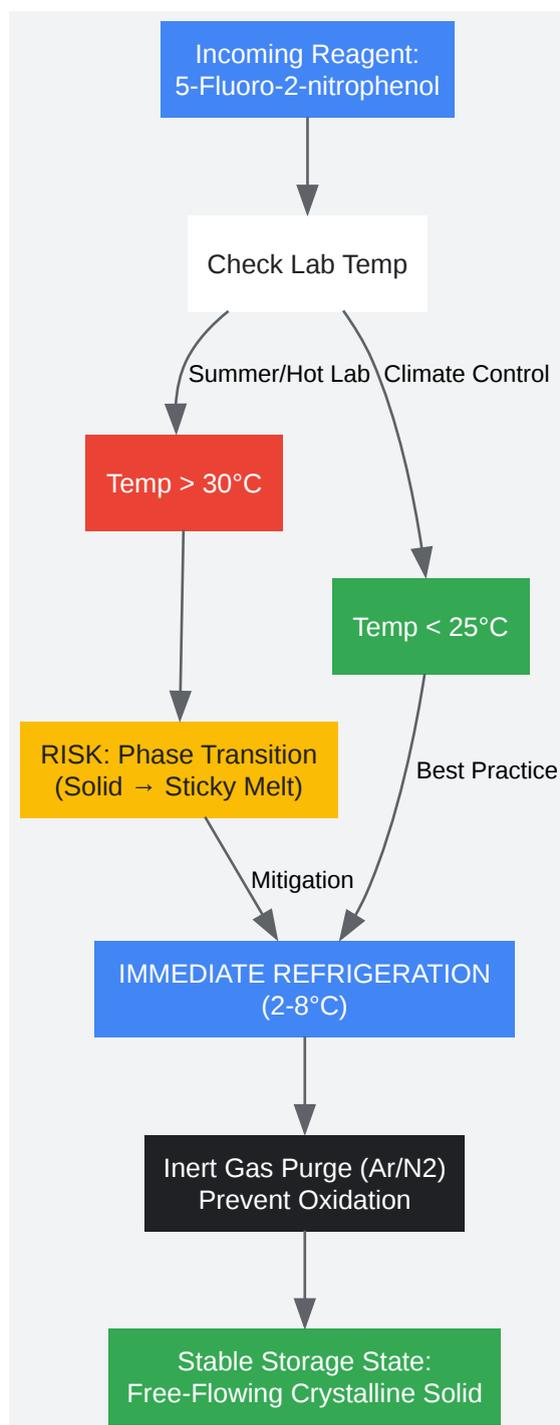
Standard "room temperature" storage is insufficient for **5-Fluoro-2-nitrophenol** due to its low melting point.[1][4] If the lab temperature fluctuates above 30°C (common in summer or near equipment), the material will fuse into a monolithic block, making aliquoting impossible without reheating (which accelerates degradation).[4]

Storage Protocol[1][4][5]

- Primary Containment: Amber glass vial with a Teflon-lined cap (prevents UV degradation and interaction with plasticizers).[4]
- Atmosphere: Argon or Nitrogen backfill is mandatory after every use.[4] Phenolic protons are susceptible to oxidative coupling, turning the yellow solid dark brown.[4]
- Thermal Control: Refrigerate at 2–8 °C.
 - Reasoning: Keeps the material well below its melting point (34°C), ensuring it remains a free-flowing powder/crystal rather than a fused melt.

Storage Logic Diagram

The following decision tree illustrates the environmental control loop required to maintain reagent integrity.



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Caption: Logic flow for preventing phase-change degradation during storage.

Operational Handling: The Phase-State Management Protocol

Because the melting point (34–37°C) is near human body temperature, holding a vial in a gloved hand for 2 minutes is sufficient to melt the compound.[4] This creates handling errors.[4]

The "Cold-Weighing" Technique

Use this method to handle the substance as a solid.[4]

- **Equilibration:** Remove the vial from 4°C storage. Do not open immediately. Allow 15 minutes in a desiccator to reach ambient temperature to prevent water condensation on the hygroscopic solid.
- **Handling:** Hold the vial by the cap only, or use a clamp. Do not cup the vial in your palm. Body heat will fuse the crystals.[4]
- **Transfer:** Use a chilled spatula (keep spatula in freezer prior to use) or a resonant acoustic mixer for transfer.[4]
- **Resealing:** Purge headspace with Nitrogen immediately.[4]

The "Melt-Dispensing" Technique (Alternative)

For large-scale transfers (>10g), it is often more accurate to handle it as a liquid.[1][4]

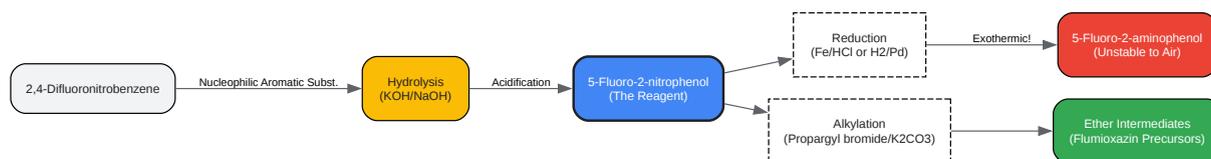
- **Controlled Melt:** Place the sealed glass container in a water bath set strictly to 40 °C.
- **Verification:** Ensure the solid is completely liquefied (yellow oil).
- **Volumetric Transfer:** Use a pre-warmed glass syringe (to prevent solidification in the needle) to dispense the liquid by density (approx.[4] 1.43 g/mL, though weighing is preferred).[4]
- **Solidification:** The aliquot will solidify rapidly upon contact with the cool reaction vessel.[4]

Synthesis Context & Pathway Visualization[1][4]

5-Fluoro-2-nitrophenol is rarely the end product; it is a scaffold.[1][4] The most common workflow involves reduction of the nitro group or alkylation of the phenol.[4]

Common Reaction Workflow

The following diagram details the standard synthesis pathway for Flumioxazin-type intermediates, highlighting where safety checkpoints are critical.



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Caption: Synthesis context showing upstream generation and downstream utilization pathways.

Emergency Response & Waste Management Spill Management (Solid vs. Melt)

- Solid Spill: Do not sweep dry.[4] Dampen with ethanol-soaked tissues to prevent dust generation (nitro compounds can be dust explosion hazards).[1][4]
- Melt Spill: Allow to cool and solidify (<30°C). Scrape up the solid.[4] Do not wipe while liquid; it will smear and stain surfaces permanently.[4]

Waste Disposal[1][4][7]

- Classification: Hazardous Organic Waste (Phenolic/Nitro).[4]
- Incompatibility: NEVER mix nitrophenol waste with strong reducing agents (e.g., sodium borohydride, hydrazine) or concentrated alkali in the waste drum.[4] This can generate excessive heat and pressure (exothermic decomposition).[4]
- Quenching: No specific quenching required for the compound itself, but ensure pH is neutral before disposal if it was dissolved in base.[4]

References

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